

CAS number and molecular structure of 2-(Morpholin-2-yl)ethanol

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Compound of Interest

Compound Name: 2-(Morpholin-2-yl)ethanol

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An In-Depth Technical Guide to 2-(Morpholin-2-yl)ethanol

This technical guide provides a comprehensive overview of the chemical compound **2-(Morpholin-2-yl)ethanol**, addressing its molecular structure, chemical identifiers, and available technical data. A significant point of clarification is the distinction between this compound and its more common structural isomer, 2-(Morpholin-4-yl)ethanol, for which a greater volume of public data exists. This document is intended for researchers, scientists, and professionals in drug development.

Compound Identification and Isomerism

2-(Morpholin-2-yl)ethanol is a heterocyclic organic compound featuring a morpholine ring substituted at the C2 position with an ethanol group. It is crucial to distinguish it from its N-substituted isomer, 2-(morpholin-4-yl)ethanol, where the ethanol group is attached to the nitrogen atom at the 4-position. This structural difference significantly impacts their chemical properties and biological activities.

The primary identifier for **2-(Morpholin-2-yl)ethanol** is its CAS number: 132995-76-7.^{[1][2][3][4]} Its hydrochloride salt is identified by CAS number 857214-74-5.^{[5][6][7]} In contrast, the more frequently cited isomer, 2-(morpholin-4-yl)ethanol (also known as N-(2-Hydroxyethyl)morpholine), has the CAS number 622-40-2.^{[8][9][10][11]}

Caption: Molecular structures and CAS numbers of the two key isomers.

Technical Data for 2-(Morpholin-2-yl)ethanol

Publicly available data for **2-(Morpholin-2-yl)ethanol** and its hydrochloride salt is limited. The information is primarily confined to chemical identifiers and basic predicted properties.

Table 1: Physicochemical Properties of **2-(Morpholin-2-yl)ethanol** and its Hydrochloride Salt

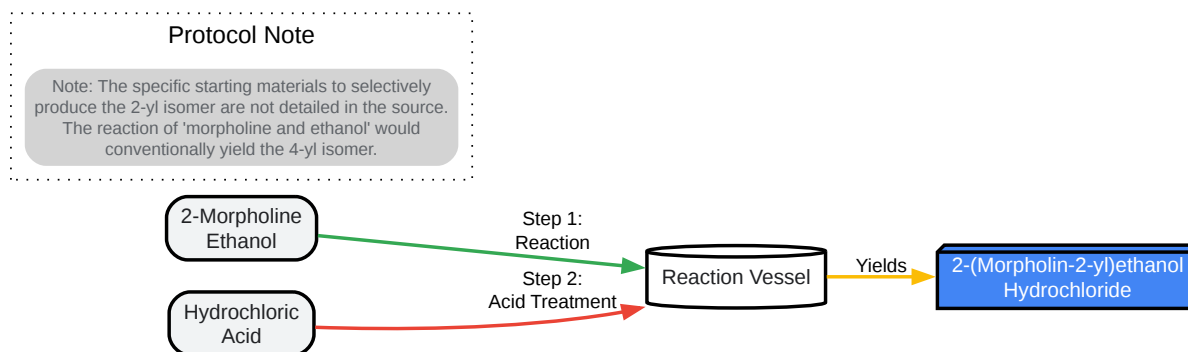
Property	2-(Morpholin-2-yl)ethanol	2-(Morpholin-2-yl)ethanol HCl
CAS Number	132995-76-7[1][12]	857214-74-5[5][6]
Molecular Formula	C6H13NO2[1][4][12]	C6H14ClNO2[5][6]
Molecular Weight	131.17 g/mol [1][12]	167.63 g/mol [5]
Boiling Point	235.3 ± 15.0 °C (Predicted)[12]	Not Available
Density	1.019 ± 0.06 g/cm ³ (Predicted) [12]	Not Available
pKa	14.87 ± 0.10 (Predicted)[12]	Not Available
Storage Temperature	2-8°C[12]	-4°C to -20°C[7]
Appearance	Not Available	Colorless crystal or crystalline powder[5]
Solubility	Not Available	Soluble in water and common organic solvents[5]

| Melting Point | Not Available | ~185-190°C[5] |

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, or application of **2-(Morpholin-2-yl)ethanol** are not readily available in the public domain. One source describes a general preparation for the hydrochloride salt but lists starting materials ("ethanol and morpholine") that would logically produce the 2-(Morpholin-4-yl)ethanol isomer, suggesting

a potential inaccuracy in the description.[5] Due to the lack of validated experimental workflows, researchers should rely on established principles of heterocyclic chemistry for its synthesis, likely involving multi-step procedures starting from protected amino alcohols or other suitable precursors.



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Caption: General workflow for hydrochloride salt formation, with a note on ambiguity.

In-Depth Profile of the Isomer: 2-(Morpholin-4-yl)ethanol (CAS 622-40-2)

Given the scarcity of data on the 2-yl isomer, this section provides a detailed guide to the well-documented 4-yl isomer, 2-(Morpholin-4-yl)ethanol, as a valuable reference for researchers working with related structures.

This compound is a colorless to yellow liquid used as an intermediate in organic synthesis, particularly in the pharmaceutical industry.[11] For example, it is a derivative of morpholine used in preparing ester prodrugs of naproxen.[10][11] It has also been shown to induce DNA repair in primary cultures of rat hepatocytes.[10]

Table 2: Quantitative Physicochemical Data for 2-(Morpholin-4-yl)ethanol

Property	Value	Source(s)
CAS Number	622-40-2	[8][9]
Molecular Formula	C6H13NO2	[8][13]
Molecular Weight	131.17 g/mol	[8]
Appearance	Clear colorless to yellow liquid	[11]
Melting Point	-1 °C	[13][14]
Boiling Point	223-225 °C	[13]
Density	1.083 g/mL at 25 °C	[14][15]
Refractive Index	n ₂₀ /D 1.476	[14][15]
Flash Point	211 °F (~99.4 °C)	[14]
Water Solubility	Miscible	[14]
pH	10.7 (100g/L solution at 20°C)	[14][15]

| LogP | -1.32 at 25°C |[15] |

Table 3: Toxicological Data for 2-(Morpholin-4-yl)ethanol

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	5500 mg/kg	[16]
LD50	Guinea Pig	Dermal	2500 mg/kg	[16]
LD50	Rabbit	Skin	>16 g/kg	[16]
Draize Test	Rabbit	Eye	20 mg (Severe)	[16]

| Draize Test | Rabbit | Eye | 20 mg/24H (Moderate) |[16] |

Summary and Conclusion

2-(Morpholin-2-yl)ethanol (CAS 132995-76-7) is a distinct chemical entity for which detailed public data, particularly regarding experimental protocols and biological activity, is sparse. Researchers must exercise caution to distinguish it from its widely documented N-substituted isomer, 2-(morpholin-4-yl)ethanol (CAS 622-40-2). While the fundamental properties of the 2-yl isomer can be predicted, further empirical studies are required to fully characterize its physicochemical behavior, reactivity, and potential applications in drug development and other scientific fields. This guide provides the available data for the specified compound and offers a comprehensive profile of its common isomer as a critical reference point.

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